

Flufenacet oxalate analytical method validation

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Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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Chemical Data for Flufenacet Oxalate

The table below summarizes the available identifiers and properties for **Flufenacet oxalate**, which are foundational for any analytical method development.

Property	Details
CAS Number	201668-31-7 [1] [2] [3]
IUPAC Name	(4-fluorophenyl)(propan-2-yl)aminoacetic acid [2]
Molecular Formula	C ₁₁ H ₁₂ FNO ₃ [1] [2]
Molecular Weight	225.22 g/mol [1] [2]
SMILES	<chem>CC(C)N(C1=CC=C(C=C1)F)C(=O)C(=O)O</chem> [2] [3]
InChI Key	FFKNXXCOXIZLJD-UHFFFAOYSA-N [2] [3]
Analytical Suitability	Suitable for HPLC and Gas Chromatography (GC) [3]
Storage Conditions	2-8°C (Refrigerator) [1]

Regulatory and Environmental Fate Data

For a comprehensive risk assessment, understanding the compound's environmental behavior is crucial. The following table includes data from the European Food Safety Authority (EFSA) peer review [4].

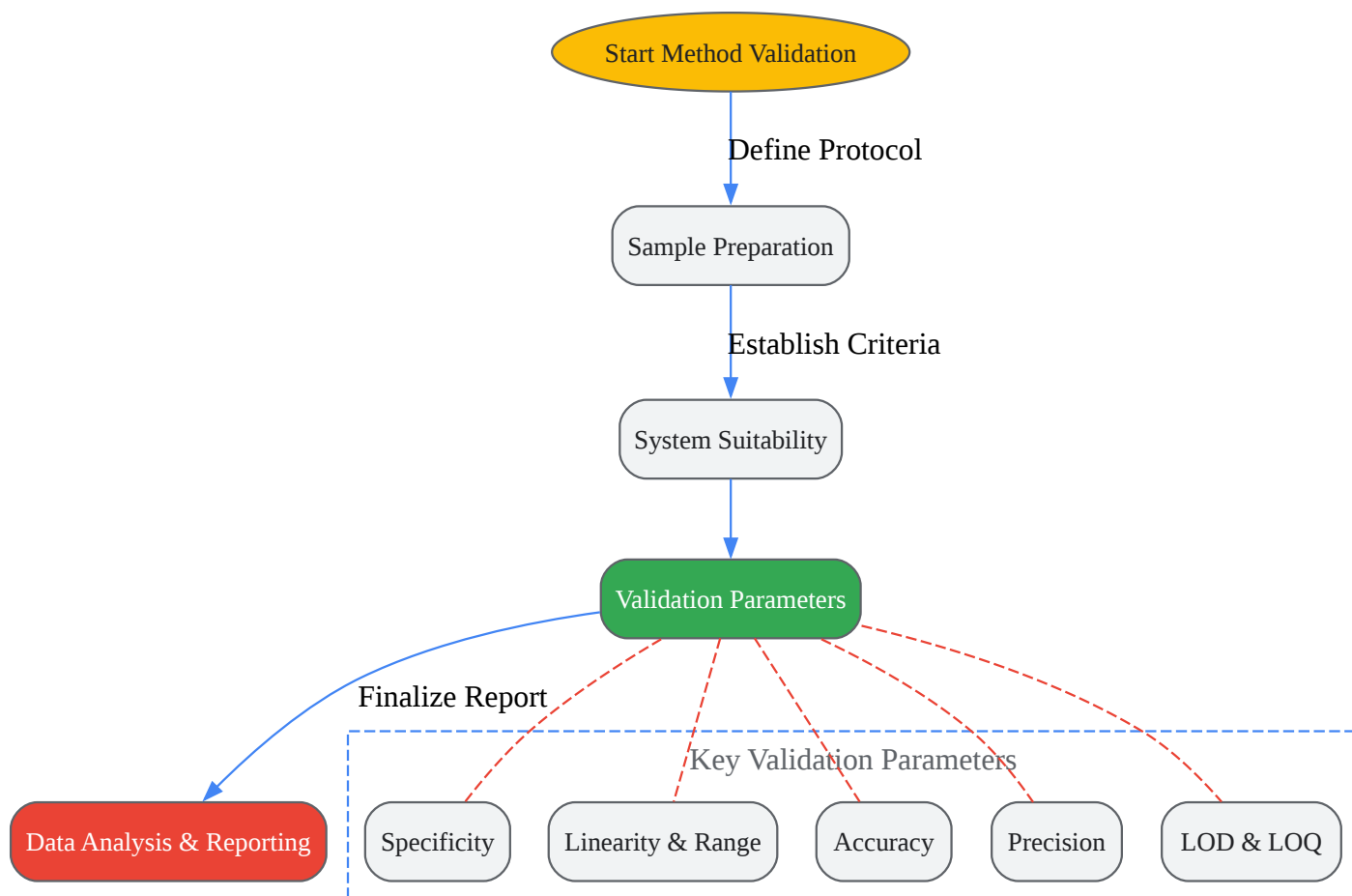
Parameter	Value	Assessment / Significance
Soil Degradation DT ₅₀ (lab)	5.83 days [2]	Non-persistent [2]
Soil Degradation DT ₉₀ (lab)	123.0 days [2]	Persistent [2]
Adsorption (Kf)	0.132 mL g ⁻¹ [2]	Very mobile in soil [2]
Earthworm Acute 14d LC ₅₀	> 1000 mg kg ⁻¹ [2]	Low toxicity [2]
Toxicological Classification	Acute Tox. 3 Oral - Skin Sens. 1 [3]	Hazardous; requires PPE (gloves, face shields) [3]
Endocrine Disruption	Meets criteria for thyroid modality in humans/wild mammals [4]	-

| **Major Risk Identifications** | - High risk to aquatic organisms (algae) [4]

- Consumer risk assessment not finalised [4] | - |

A Framework for Method Validation

Since detailed application notes are not publicly available, here is a standard framework for designing and validating an analytical method for **Flufenacet oxalate**. The workflow below outlines the key stages.



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Detailed Experimental Protocols

Based on the general framework, here are detailed methodologies for the key validation experiments.

1. Sample Preparation and Calibration

- **Stock Solution:** Accurately weigh approximately 10 mg of **Flufenacet oxalate** analytical standard (CAS 201668-31-7) [3]. Transfer to a 10 mL volumetric flask and dissolve in an appropriate HPLC-grade solvent (e.g., methanol or acetonitrile) to obtain a 1 mg/mL primary stock solution.
- **Calibration Standards:** Prepare a series of working standards by serial dilution from the stock solution. A typical calibration curve for validation might include at least six concentration levels,

covering the expected range in samples (e.g., 0.1 µg/mL to 50 µg/mL).

2. System Suitability Testing

- **Procedure:** Prior to sample analysis, inject a standard solution (e.g., at the mid-range of the calibration curve) multiple times (n=5 or 6).
- **Acceptance Criteria:** Predefine criteria to ensure the instrument is performing correctly. This often includes:
 - **%RSD of Retention Time:** ≤ 1%
 - **%RSD of Peak Area:** ≤ 2%
 - **Theoretical Plates (N):** > 2000
 - **Tailing Factor (T):** < 2.0

3. Validation Parameters and Procedures

- **Specificity/Selectivity:**
 - **Protocol:** Analyze a blank sample (matrix without analyte) and a fortified sample. Confirm that there is no interference at the retention time of **Flufenacet oxalate**. For HPLC, a photodiode array (PDA) detector can be used to verify peak purity [3].
- **Linearity and Range:**
 - **Protocol:** Inject each calibration standard in triplicate. Plot the mean peak area versus concentration.
 - **Data Analysis:** Perform linear regression. The correlation coefficient (r^2) is typically required to be ≥ 0.995 .
- **Accuracy (Recovery):**
 - **Protocol:** Spike a blank matrix with known quantities of **Flufenacet oxalate** at three levels (e.g., low, mid, high) covering the calibration range. Analyze at least three replicates per level.
 - **Data Analysis:** Calculate the percentage recovery = (Measured Concentration / Spiked Concentration) × 100. Acceptance criteria are often 90-110%.
- **Precision:**
 - **Repeatability (Intra-day):** Analyze the spiked samples at three concentrations within the same day.
 - **Intermediate Precision (Inter-day):** Repeat the precision experiment on a different day, with a different analyst if possible.
 - **Data Analysis:** Express precision as the %RSD of the measured concentrations. An %RSD of ≤ 5% is often acceptable for the mid-range concentrations.
- **Limit of Detection (LOD) and Quantification (LOQ):**
 - **Protocol:** Based on signal-to-noise ratio, LOD is typically a S/N of 3:1, and LOQ is a S/N of 10:1. Alternatively, calculate from the standard deviation of the response of the calibration curve (LOD = $3.3\sigma/S$, LOQ = $10\sigma/S$).

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References

1. CAS No : 201668-31-7 | Product Name : Flufenacet oxalate [pharmaffiliates.com]
2. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
3. OA PESTANAL , Flufenacet standard 201668-31-7 analytical [sigmaaldrich.com]
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